

Proper Disposal Procedures for TP-472 (CAS: 2079895-62-6)

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Compound of Interest

Compound Name: TP-472

Cat. No.: B2554163

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This document provides essential safety and logistical information for the proper disposal of the chemical compound **TP-472**. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **TP-472** is provided in the table below. This information is critical for understanding the handling requirements and potential hazards associated with its disposal.

Property	Value
CAS Number	2079895-62-6
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂
Molecular Weight	333.38 g/mol
Appearance	Solid
Storage Temperature	-20°C

Hazard Identification and Personal Protective Equipment (PPE)

Before handling **TP-472** for disposal, it is crucial to be aware of its potential hazards. While some safety data sheets may classify it as "not a hazardous substance or mixture," it is best practice to handle all research chemicals with caution.

Personal Protective Equipment (PPE) Required:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any tears or punctures before use.
- **Eye Protection:** Safety glasses or goggles are mandatory to protect from dust or splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing and skin.
- **Respiratory Protection:** If there is a risk of generating dust, a NIOSH-approved respirator should be used.

Step-by-Step Disposal Protocol

The primary method for the disposal of **TP-472** is through an approved chemical waste disposal service. Do not dispose of **TP-472** down the drain or in regular solid waste.

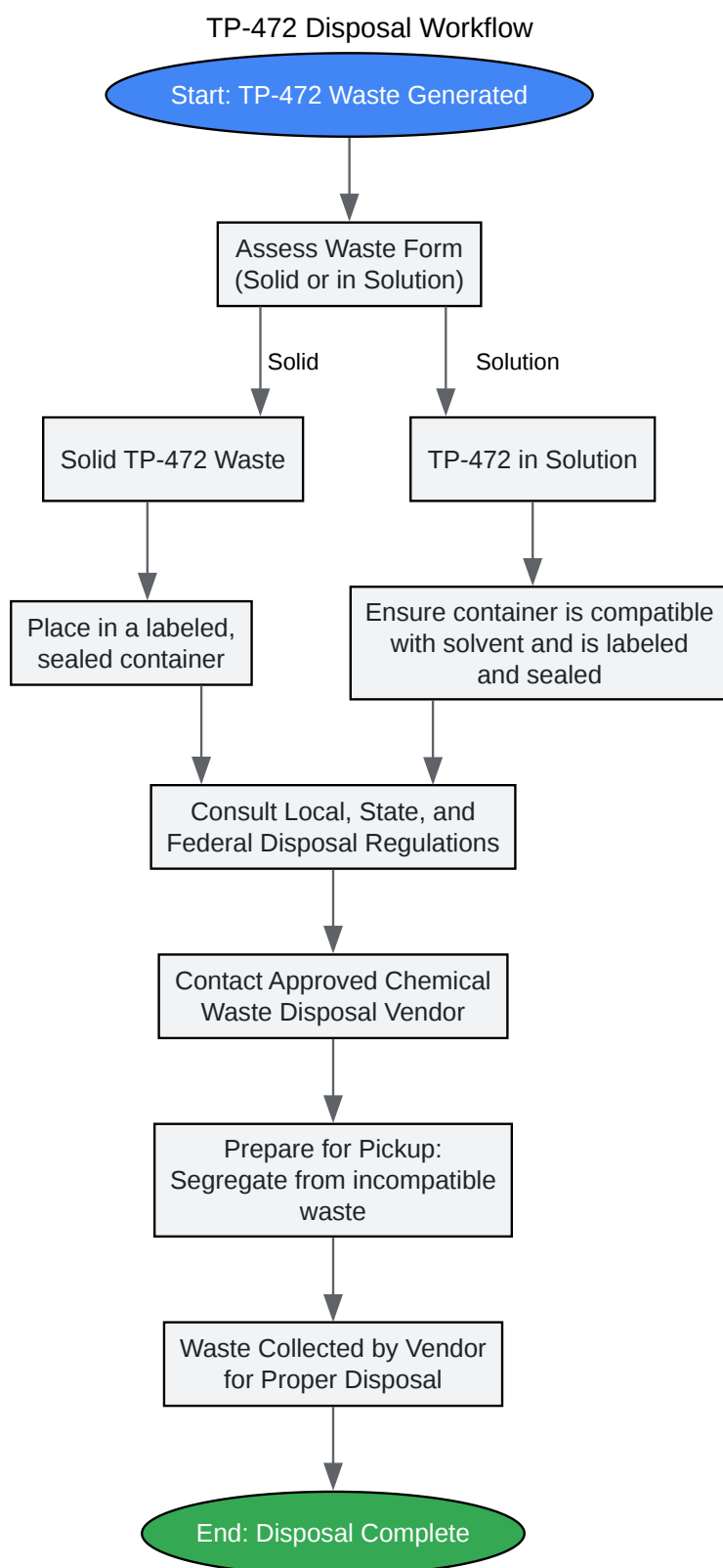
Experimental Protocol for Preparing **TP-472** for Disposal:

- **Containment:** Ensure that the **TP-472** waste, whether in solid form or in a solvent, is in a clearly labeled, sealed, and non-leaking container. The container material must be compatible with the chemical.
- **Labeling:** The waste container must be labeled with the full chemical name ("**TP-472**"), CAS number ("2079895-62-6"), and the appropriate hazard warnings (if known).
- **Segregation:** Store the **TP-472** waste container separately from incompatible chemicals.
- **Waste Pickup:** Arrange for the collection of the chemical waste by a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.^[1]

For minor spills, the material can be collected by gently wiping with a wet cloth.

Logical Workflow for TP-472 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **TP-472**.



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Caption: Logical workflow for the safe disposal of **TP-472**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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